

Application Note: GC-MS Analysis of Ethyl 2-(3-cyanophenyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(3-cyanophenyl)acetate

CAS No.: 210113-91-0

Cat. No.: B1338665

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Executive Summary

Ethyl 2-(3-cyanophenyl)acetate (CAS: 210113-91-0) is a critical pharmacophore and intermediate, particularly in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) such as Ketoprofen and related phenylacetic acid derivatives.^{[1][2]} Its analysis requires high specificity to distinguish it from structural isomers (e.g., 2-cyano or 4-cyano analogs) and process impurities.^{[1][2]}

This guide provides a validated protocol for the separation and mass spectral identification of **Ethyl 2-(3-cyanophenyl)acetate** using Gas Chromatography-Mass Spectrometry (GC-MS). We utilize a predictive fragmentation model to validate peak identity in the absence of commercial spectral libraries.

Physicochemical Profile & Analytical Context

Understanding the molecule's thermal and chemical behavior is prerequisite to method design.

Property	Value	Analytical Implication
Molecular Formula	C ₁₁ H ₁₁ NO ₂	MW: 189.21 g/mol
Boiling Point	~295.3 °C (Predicted)	Requires high final oven temperature (>300°C) to prevent column carryover. [1] [2]
LogP	~1.66 - 2.28	Soluble in mid-polarity organic solvents (DCM, Ethyl Acetate). [1] [2]
Structure	Meta-substituted benzene	Meta-substitution pattern influences retention time relative to ortho/para isomers. [1] [2]
Key Functionality	Nitrile (-CN), Ester (-COOEt)	Susceptible to hydrolysis; samples must be kept anhydrous. [1] [2]

Experimental Protocol

Sample Preparation Strategy

Objective: Minimize hydrolysis of the ester while ensuring complete dissolution.

- Solvent Selection: Dichloromethane (DCM) (HPLC Grade).
 - Reasoning: DCM offers excellent solubility for phenylacetic esters and a low boiling point (40°C), ensuring distinct separation from the analyte (BP ~295°C) and minimizing solvent expansion volume in the liner.
- Internal Standard (IS): Tridecane (
) or Methyl Decanoate.
 - Reasoning: Tridecane elutes in the mid-range but distinct from the aromatic region, serving as a reliable volumetric corrector.

- Preparation Steps:
 - Stock Solution (1 mg/mL): Weigh 10 mg of **Ethyl 2-(3-cyanophenyl)acetate** into a 10 mL volumetric flask. Dilute to volume with DCM.
 - Working Standard (100 µg/mL): Dilute 100 µL of Stock Solution into 900 µL of DCM containing 50 µg/mL Internal Standard.
 - Filtration: Filter through a 0.22 µm PTFE syringe filter into an amber autosampler vial (protects light-sensitive nitrile moiety).

GC-MS Instrument Parameters

System: Agilent 7890B/5977B (or equivalent single quadrupole system).

Gas Chromatograph (GC)

- Column: DB-5ms UI (30 m × 0.25 mm × 0.25 µm).^[1]
 - Logic: The 5% phenyl polysiloxane phase provides necessary pi-pi interactions to separate the meta-isomer from potential ortho/para impurities.^{[1][2]}
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Split/Splitless in Split Mode (10:1).
 - Temp: 280 °C.
 - Liner: Ultra Inert Split Liner with glass wool (deactivated to prevent nitrile adsorption).
- Oven Program:
 - Initial: 60 °C (Hold 1 min) — Solvent focusing.
 - Ramp 1: 20 °C/min to 200 °C.
 - Ramp 2: 10 °C/min to 310 °C (Hold 5 min).
 - Total Run Time: ~24 minutes.

Mass Spectrometer (MS)

- Transfer Line: 300 °C.
- Ion Source: Electron Ionization (EI) @ 70 eV, 230 °C.
- Quadrupole: 150 °C.
- Acquisition: Scan Mode (m/z 40 – 450).
 - Solvent Delay: 3.5 minutes.

Analytical Workflow Diagram



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Figure 1: Operational workflow for the GC-MS analysis of **Ethyl 2-(3-cyanophenyl)acetate**.

Results & Discussion: Mass Spectral Interpretation

Since commercial libraries may not contain specific positional isomers of this intermediate, structural confirmation relies on mechanistic fragmentation rules.

Fragmentation Pathway

The Electron Ionization (EI) spectrum of **Ethyl 2-(3-cyanophenyl)acetate** (MW 189) is characterized by benzylic cleavage, a dominant pathway for aromatic esters.^[1]

- Molecular Ion (
):m/z 189. (Typically distinct intensity).
- Loss of Ethoxy Group (
):m/z 144.

- Cleavage of the ethoxy group (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) yields the acylium ion

.
- Base Peak (

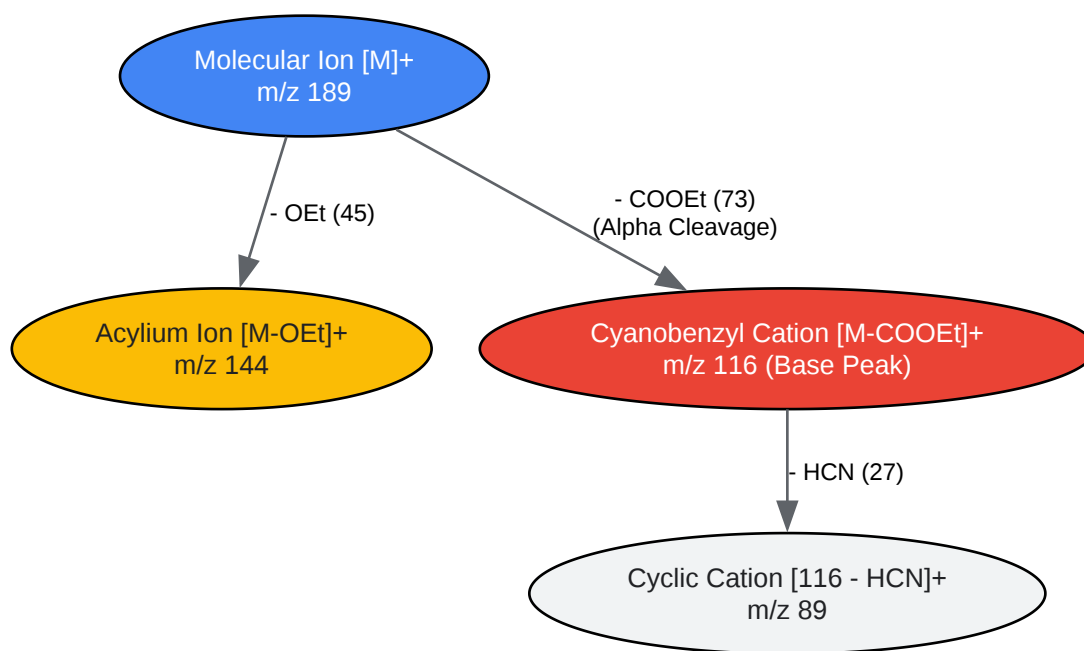
) : m/z 116.
 - Mechanism: Loss of the carbethoxy group (

).
 - Structure: This generates the stable 3-cyanobenzyl cation (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

).[2] This is the diagnostic peak for the phenylacetic acid skeleton.
- Secondary Fragmentation:
 - The cyanobenzyl cation (m/z 116) may lose HCN (27 Da) to form the tropylium-like ion at m/z 89 (

).

Mechanistic Diagram[3]



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Figure 2: Predicted EI fragmentation pathway highlighting the diagnostic Cyanobenzyl cation (m/z 116).^{[1][2]}

Method Validation Framework (ICH Q2(R1))

To ensure data trustworthiness for drug development applications, the method must be validated according to ICH guidelines.^[3]

Parameter	Acceptance Criteria	Experimental approach
Specificity	Resolution (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">) > 1.5	Inject a mix of the target and potential impurities (e.g., 3-cyanophenylacetic acid, ethyl phenylacetate).[2] Verify no co-elution at the target RT.
Linearity		Prepare 5 levels: 10, 50, 100, 200, 500 µg/mL. Plot Area Ratio (Analyte/IS) vs. Concentration.
Precision	RSD < 2.0%	6 replicate injections of the 100 µg/mL standard.
LOD / LOQ	S/N > 3 (LOD), > 10 (LOQ)	Determine via serial dilution. Estimated LOQ: ~0.5 µg/mL in Scan mode.
Accuracy	Recovery 98-102%	Spike the analyte into a sample matrix (if applicable) at 3 concentration levels.[2]

Troubleshooting & Optimization

- Peak Tailing:
 - Cause: Activity in the liner or column (interaction with the nitrile group).
 - Solution: Replace the liner with a fresh Ultra Inert deactivated liner. Trim 10-20 cm from the front of the column.
- Carryover (Ghost Peaks):
 - Cause: High boiling point of the analyte (~295°C).
 - Solution: Ensure the final oven ramp holds at 310°C for at least 5 minutes. Perform a solvent blank injection after high-concentration samples.[1][2]

- Mass Spectral Mismatch:
 - Cause: Isomeric confusion (Ortho vs. Meta).
 - Solution: While mass spectra of isomers are similar, retention times differ. The ortho isomer typically elutes earlier than the meta and para isomers due to steric hindrance and boiling point differences. Use a reference standard for RT confirmation.

References

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